

# "physical and chemical properties of 10(Z)-Nonadecenoyl chloride"

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## Compound of Interest

Compound Name: 10(Z)-Nonadecenoyl chloride

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## Technical Guide: 10(Z)-Nonadecenoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the known physical and chemical properties of **10(Z)-Nonadecenoyl chloride**. It is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document collates available data on its chemical identity, physical characteristics, and reactivity. Furthermore, it outlines representative experimental protocols for its synthesis and purification, along with key analytical techniques for its characterization. A logical workflow for its synthesis and subsequent use in esterification is also presented.

### Introduction

**10(Z)-Nonadecenoyl chloride**, with the CAS number 95548-27-9, is a long-chain unsaturated acyl chloride.<sup>[1]</sup> Acyl chlorides are highly reactive organic compounds characterized by the -COCl functional group and are valuable intermediates in a variety of chemical transformations. Their heightened reactivity compared to the corresponding carboxylic acids makes them ideal precursors for the synthesis of esters, amides, and other acyl derivatives, which are functionalities frequently encountered in pharmacologically active molecules and complex organic structures. The presence of a cis-double bond at the 10th position of the C19 chain in **10(Z)-Nonadecenoyl chloride** introduces a specific stereochemistry and potential for further

chemical modification, making it a molecule of interest in lipid research and the synthesis of bioactive compounds.

## Chemical and Physical Properties

**10(Z)-Nonadecenoyl chloride** is a liquid at room temperature with a purity generally exceeding 99%.<sup>[1]</sup> It is crucial to store this compound in a freezer to maintain its stability.<sup>[1]</sup>

## Quantitative Data Summary

While specific experimental values for several physical properties of **10(Z)-Nonadecenoyl chloride** are not readily available in the literature, the following table summarizes its known quantitative data.<sup>[2]</sup>

Property	Value	Reference
Molecular Formula	C <sub>19</sub> H <sub>35</sub> ClO	<sup>[1]</sup>
Molecular Weight	314.93 g/mol	<sup>[1]</sup>
Physical State	Liquid	<sup>[1]</sup>
Purity	>99%	<sup>[1]</sup>
Boiling Point	No data available	<sup>[2]</sup>
Melting Point	No data available	<sup>[2]</sup>
Density	No data available	<sup>[2]</sup>
Solubility	No data available	<sup>[2]</sup>

## Chemical Reactivity and Stability

**10(Z)-Nonadecenoyl chloride** is a reactive compound that should be handled with care. It is stable under recommended storage conditions, which typically involve storage in a freezer under an inert atmosphere.<sup>[1][2]</sup>

Key reactivity information includes:

- Hydrolysis: It reacts readily with water and moisture to produce the corresponding carboxylic acid, 10(Z)-nonadecenoic acid, and hydrochloric acid.[2]
- Incompatibilities: It is incompatible with water, bases, and strong oxidizing agents.[2]
- Hazardous Decomposition Products: Under fire conditions, it can decompose to produce carbon oxides and hydrogen chloride gas.[2]

Due to its reactivity, all glassware and solvents used in reactions with **10(Z)-Nonadecenoyl chloride** should be scrupulously dried to prevent hydrolysis.

## Experimental Protocols

While specific, detailed experimental protocols for **10(Z)-Nonadecenoyl chloride** are not widely published, the following sections describe representative methodologies for the synthesis and purification of long-chain acyl chlorides, which are directly applicable.

### Synthesis of 10(Z)-Nonadecenoyl Chloride

A common and effective method for the synthesis of acyl chlorides from carboxylic acids is the use of thionyl chloride ( $\text{SOCl}_2$ ).

Materials:

- 10(Z)-Nonadecenoic acid
- Thionyl chloride ( $\text{SOCl}_2$ )
- Anhydrous dichloromethane (DCM) or another inert solvent
- Round-bottom flask
- Reflux condenser with a drying tube (e.g., filled with  $\text{CaCl}_2$ )
- Magnetic stirrer and stir bar
- Heating mantle

Procedure:

- In a fume hood, add 1 equivalent of 10(Z)-Nonadecenoic acid to a dry round-bottom flask equipped with a magnetic stir bar.
- Dissolve the carboxylic acid in a minimal amount of anhydrous DCM.
- Slowly add an excess (typically 1.5-2 equivalents) of thionyl chloride to the solution at room temperature with stirring.
- Fit the flask with a reflux condenser and a drying tube.
- Gently heat the reaction mixture to reflux (approximately 40°C for DCM) and maintain for 1-2 hours. The reaction progress can be monitored by the cessation of gas evolution (SO<sub>2</sub> and HCl).
- After the reaction is complete, allow the mixture to cool to room temperature.
- The excess thionyl chloride and the solvent can be removed by rotary evaporation. As thionyl chloride has a boiling point of 76°C, it can be co-evaporated with the solvent under reduced pressure.

## Purification of 10(Z)-Nonadecenoyl Chloride

Purification of the crude acyl chloride is typically achieved by vacuum distillation to remove any non-volatile impurities.

Materials:

- Crude **10(Z)-Nonadecenoyl chloride**
- Distillation apparatus (short path is often preferred for high-boiling compounds)
- Vacuum pump
- Cold trap
- Heating mantle
- Dry receiving flask

#### Procedure:

- Assemble a dry vacuum distillation apparatus.
- Transfer the crude **10(Z)-Nonadecenoyl chloride** to the distillation flask.
- Slowly and carefully apply a vacuum.
- Gently heat the distillation flask.
- Collect the fraction that distills at a constant temperature. The boiling point will be dependent on the applied pressure. For long-chain acyl chlorides, a high vacuum is necessary to lower the boiling point and prevent thermal decomposition.
- The purified **10(Z)-Nonadecenoyl chloride** should be collected in a dry receiving flask and immediately stored under an inert atmosphere in a freezer.

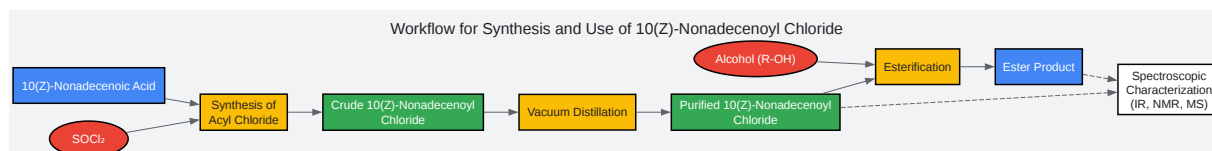
## Analytical Characterization

The structure and purity of **10(Z)-Nonadecenoyl chloride** can be confirmed using several spectroscopic techniques.

- Infrared (IR) Spectroscopy: The most characteristic feature in the IR spectrum of an acyl chloride is a strong C=O stretching absorption band at a high frequency, typically in the range of 1775-1810  $\text{cm}^{-1}$ . The C-Cl stretch appears in the fingerprint region.
- $^1\text{H}$  Nuclear Magnetic Resonance (NMR) Spectroscopy: The protons on the carbon alpha to the carbonyl group will be deshielded and appear as a triplet at approximately 2.8-3.0 ppm. The vinyl protons of the cis-double bond will appear as a multiplet around 5.3-5.4 ppm.
- $^{13}\text{C}$  Nuclear Magnetic Resonance (NMR) Spectroscopy: The carbonyl carbon of an acyl chloride is highly deshielded and will appear in the range of 165-180 ppm.
- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak. A characteristic fragmentation pattern for acyl chlorides is the loss of the chlorine atom to form a stable acylium ion.

## Logical Workflow Diagram

The following diagram illustrates a typical experimental workflow for the synthesis of **10(Z)-Nonadecenoyl chloride** and its subsequent use in an esterification reaction.



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## References

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